

Propionaldehyde: A Comprehensive Safety and Handling Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propionaldehyde*

Cat. No.: *B047417*

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Introduction

Propionaldehyde (also known as propanal) is a three-carbon aldehyde with the chemical formula $\text{CH}_3\text{CH}_2\text{CHO}$.^[1] It serves as a valuable intermediate in the synthesis of various organic compounds, including plastics, pharmaceuticals, perfumes, and resins.^{[1][2][3]} While indispensable in many chemical processes, its volatile and reactive nature necessitates a thorough understanding of its associated hazards and strict adherence to safety protocols. This guide provides detailed health and safety information for researchers, scientists, and drug development professionals to ensure the safe handling of **propionaldehyde** in a laboratory setting.

Hazard Identification and Classification

Propionaldehyde is classified as a hazardous substance due to its flammability and potential to cause significant health effects.^{[4][5]} It is a highly flammable liquid and vapor, with a low flash point, making it a serious fire hazard.^{[6][7]} The vapor is heavier than air and can travel a considerable distance to an ignition source, leading to flashback.^{[6][7]} Furthermore, **propionaldehyde** is an irritant to the skin, eyes, and respiratory system.^{[4][5][8]}

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.^{[5][9]}
- H315: Causes skin irritation.^{[5][9]}

- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5][9]
- H302 + H332: Harmful if swallowed or if inhaled.[9][10]

Physical and Chemical Properties

A comprehensive understanding of **propionaldehyde**'s physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ O	[7]
Molecular Weight	58.08 g/mol	[6][11]
Appearance	Colorless liquid	[6][7][11]
Odor	Pungent, fruity, and suffocating	[1][6][11]
Boiling Point	48°C (118.4°F)	[12][13]
Melting Point	-81°C (-113.8°F)	[12][13]
Flash Point	-30°C (-22°F) to -40°C (-40°F) (closed cup)	[7][13][14]
Vapor Pressure	235 mmHg at 20°C	[6][11]
Vapor Density	2.0 (Air = 1)	[6]
Specific Gravity	0.805 at 20°C (Water = 1)	[6]
Solubility in Water	30.6 g/100 mL at 25°C	[12]
Autoignition Temperature	195°C (383°F)	[10]
Lower Explosive Limit (LEL)	2.9%	[6]
Upper Explosive Limit (UEL)	17%	[6]

Toxicological Information

Propionaldehyde poses several toxicological risks through various routes of exposure.

3.1 Acute Toxicity

- Oral: Harmful if swallowed.[4][9] Animal studies indicate that ingestion of less than 150 grams may be fatal or cause serious health damage.[4] The oral LD50 in rats is reported as 1690 mg/kg.[12]
- Inhalation: Harmful if inhaled.[9] Vapors can cause irritation to the nose and throat, leading to coughing, sore throat, and shortness of breath.[8] High concentrations may lead to drowsiness, dizziness, and central nervous system effects.[4][15]
- Dermal: May be harmful in contact with skin.[10] It can cause skin irritation, redness, and a burning sensation.[5][8]
- Eye Irritation: Causes serious eye irritation and can result in severe burns.[5][8][10]

3.2 Chronic Toxicity Substance accumulation in the body may occur with repeated or long-term occupational exposure.[4] Chronic exposure could potentially lead to kidney and liver damage.[4]

Exposure Route	Species	Toxicity Value	Reference
Oral LD50	Rat	1690 mg/kg	[12]
Inhalation LC50	(Not specified)	(Data not readily available in summarized format)	
Dermal LD50	(Not specified)	(Data not readily available in summarized format)	

Occupational Exposure Limits

To minimize the risk of adverse health effects, several organizations have established occupational exposure limits (OELs) for **propionaldehyde**.

Organization	Exposure Limit	Value
ACGIH	TLV-TWA (8-hour)	20 ppm[8][16]
NIOSH	REL-TWA (up to 10-hour)	(Not specified in results)
OSHA	PEL-TWA (8-hour)	(Not specified in results)
CAL/OSHA	PEL-TWA (8-hour)	(Not specified in results)

Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and exposure.

5.1 Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid all personal contact, including inhalation of vapors.[4]
- Use non-sparking tools and explosion-proof equipment.[5][8]
- Ground and bond containers during transfer to prevent static discharge.[1]
- Wear appropriate personal protective equipment (PPE).[4]
- Do not eat, drink, or smoke in areas where **propionaldehyde** is handled.[8]
- Wash hands thoroughly after handling.[5]

5.2 Storage

- Store in a cool, dry, well-ventilated, fireproof area.[7][8]
- Keep containers tightly closed.[8]
- Store away from heat, sparks, open flames, and other ignition sources.[8]
- Separate from incompatible materials such as strong acids, strong bases, oxidizing agents, and reducing agents.[7][8]

- **Propionaldehyde** can form explosive peroxides upon prolonged contact with air and light; therefore, it should be stored under an inert atmosphere (e.g., nitrogen) and checked for peroxides before distillation.[4][6][7]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **propionaldehyde**.

- Eye/Face Protection: Chemical safety goggles or a face shield are required.[13][14][17]
- Skin Protection: Wear protective gloves (butyl rubber is recommended) and clothing to prevent skin contact.[8] An emergency shower should be readily available.[8]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved respirator with an organic vapor cartridge.[8] For high vapor concentrations, a supplied-air respirator may be necessary.[6]

Emergency Procedures

7.1 First Aid Measures

- Inhalation: Remove the individual to fresh air and keep them at rest.[5] If breathing is difficult, provide oxygen. Seek immediate medical attention.[18]
- Skin Contact: Immediately remove all contaminated clothing.[4] Flush the affected skin with copious amounts of water for at least 15 minutes.[4] Seek medical attention if irritation persists.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water.[5] Seek immediate medical attention.[19]

7.2 Fire Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[4][8] Water spray may be ineffective but can be used to cool fire-exposed containers.[8]
- Fire Fighting Procedures: Evacuate the area.[4] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[17] Vapors are heavier than air and may travel to a source of ignition and flash back.[8] Containers may explode in a fire.[8]

7.3 Accidental Release Measures

- Small Spills: Eliminate all ignition sources.[8] Absorb the spill with an inert, non-combustible material such as sand or activated charcoal.[6][8] Place the absorbed material in a sealed container for disposal.[8]
- Large Spills: Evacuate personnel from the area and control entry.[8] Eliminate all ignition sources.[8] Dike the spill to prevent it from entering waterways.[6] Use a vapor-suppressing foam to reduce vapors.[6]

Experimental Protocols

8.1 Protocol for Detecting Aldehydes (Qualitative)

This section outlines a general protocol for the qualitative detection of aldehydes, which can be adapted for **propionaldehyde**.

Tollens' Test (Silver Mirror Test)

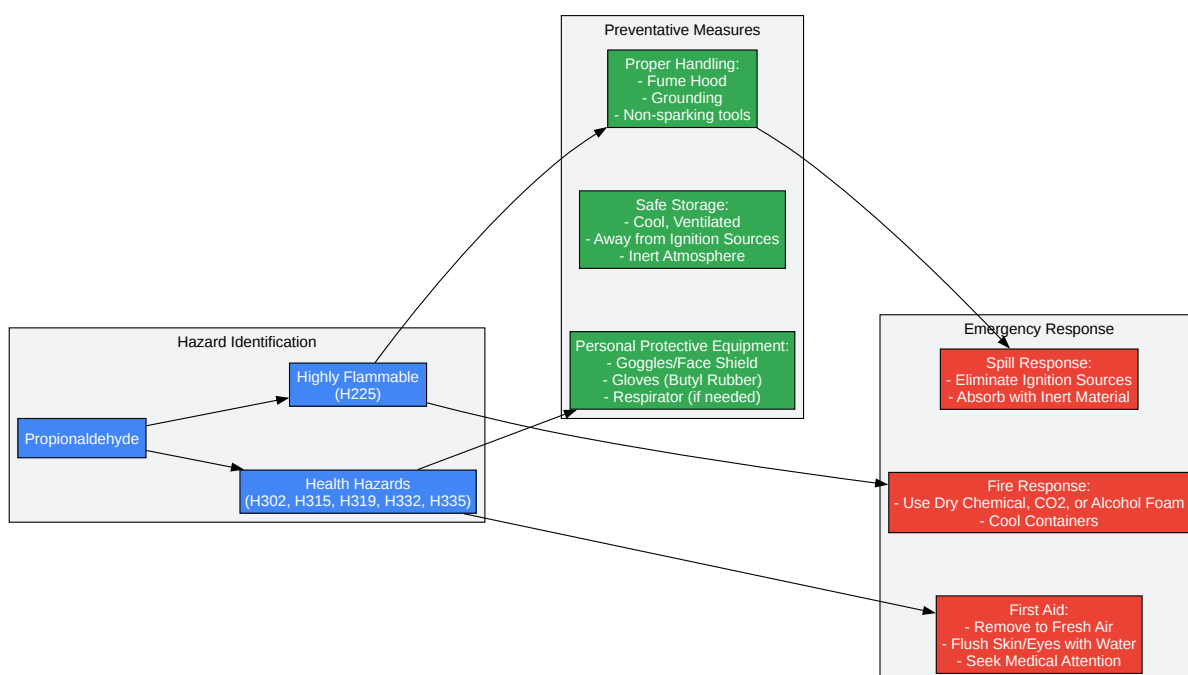
- Preparation of Tollens' Reagent: In a clean test tube, add 2 mL of silver nitrate solution. Add a few drops of dilute sodium hydroxide solution to form a precipitate of silver oxide. Add dilute ammonium hydroxide solution dropwise with shaking until the precipitate just dissolves.
- Procedure: Add a small amount of the sample (a few drops if liquid) to the freshly prepared Tollens' reagent.
- Observation: Gently warm the test tube in a water bath. The formation of a silver mirror on the inner wall of the test tube indicates the presence of an aldehyde.[20]

Fehling's Test

- Preparation of Fehling's Solution: Mix equal volumes of Fehling's solution A (copper(II) sulfate solution) and Fehling's solution B (sodium potassium tartrate and sodium hydroxide solution) in a test tube.
- Procedure: Add a small amount of the sample to the prepared Fehling's solution.
- Observation: Heat the test tube in a boiling water bath. The formation of a red precipitate of copper(I) oxide indicates the presence of an aldehyde.[\[20\]](#)

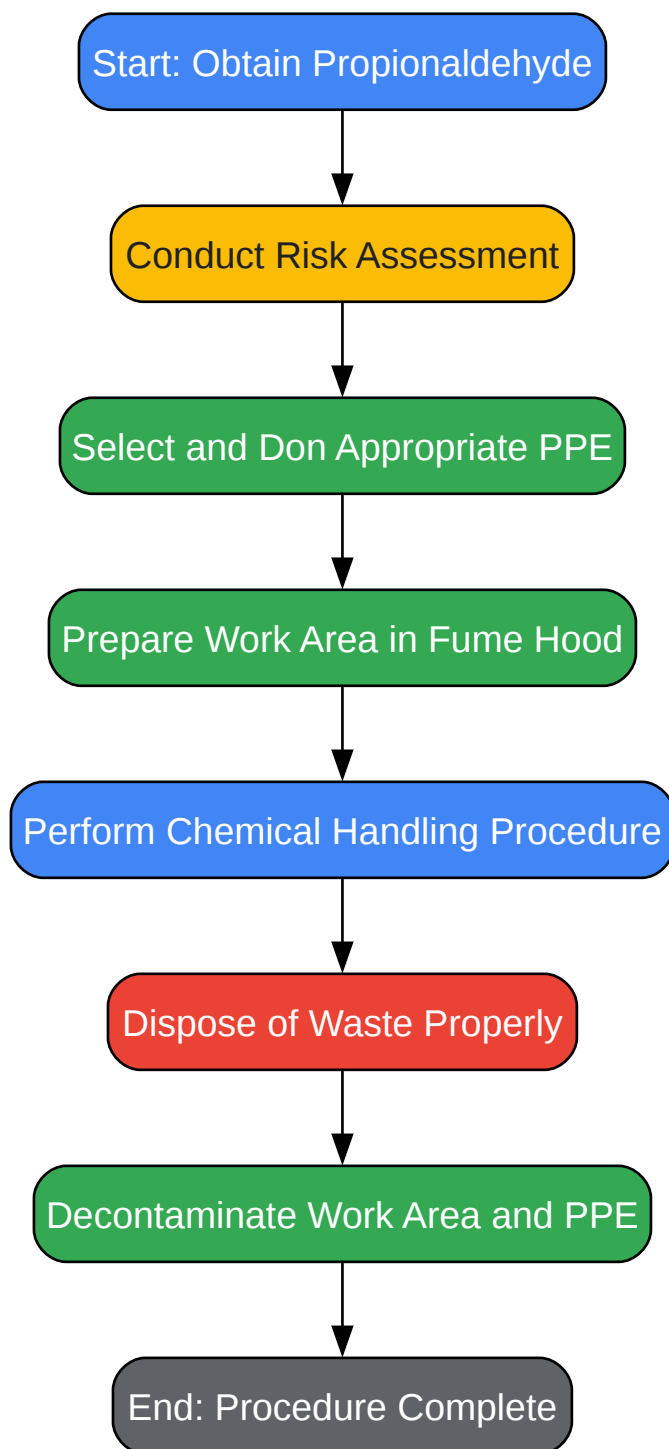
Precautions: Handle all reagents with care and perform the heating steps in a water bath.[\[20\]](#)

Visualizations



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Caption: Hazard identification, prevention, and emergency response workflow for **propionaldehyde**.



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Caption: A standard workflow for the safe handling of **propionaldehyde** in a laboratory setting.

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- To cite this document: BenchChem. [Propionaldehyde: A Comprehensive Safety and Handling Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available

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